A Comprehensive Technical Guide to N-(4-Aminobutyl)urea: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*(4-Aminobutanoyl)urea*
CAS No.:	*1394116-61-0*
Cat. No.:	*B1652152*

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Abstract

This technical guide provides an in-depth exploration of N-(4-aminobutyl)urea, a urea derivative of the biogenic amine putrescine. Due to a potential ambiguity in nomenclature with the structurally distinct acylurea, **(4-aminobutanoyl)urea**, this paper will focus on the former, for which the hydrochloride salt is commercially available under CAS number 1310964-83-0. We will delineate its core physicochemical properties, outline robust synthetic and analytical methodologies, and discuss its current and prospective applications in research and development. This document is intended for researchers, chemists, and drug development professionals seeking a comprehensive understanding of this versatile molecule.

Introduction and Nomenclature

Urea and its derivatives are fundamental building blocks in both biological systems and synthetic chemistry.[1] Their ability to form stable hydrogen bonds and act as versatile chemical intermediates makes them prevalent in pharmaceuticals, agrochemicals, and materials science.[2]

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This guide focuses on N-(4-aminobutyl)urea, also known as 1-(4-aminobutyl)urea or N-carbamoylputrescine.[3] It is structurally derived from putrescine (1,4-diaminobutane), with one of the primary amino groups derivatized to a urea moiety. It is critical to distinguish this compound from its isomer, **(4-aminobutanoyl)urea**, an acylurea derived from 4-aminobutanoic acid (GABA). The majority of available data pertains to N-(4-aminobutyl)urea, particularly its hydrochloride salt.

The presence of both a primary amine and a urea functional group within the same molecule imparts a unique combination of properties, including high polarity and the potential for diverse chemical modifications, making it a molecule of interest for further investigation.[3]

Figure 1: Chemical structure of N-(4-Aminobutyl)urea.

Physicochemical Data

The most commonly available form of this compound is its hydrochloride salt. The data presented below corresponds to N-(4-Aminobutyl)urea hydrochloride (CAS: 1310964-83-0).[4]

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Property	Value	Source
CAS Number	1310964-83-0	[4]
Molecular Formula	$C_5H_{14}ClN_3O$	[4]
Molecular Weight	167.64 g/mol	[4]
Appearance	White to off-white powder	
Melting Point	185-186 °C	
Boiling Point	Data not available	[4]
Solubility	Expected to be soluble in polar solvents like water due to its ionic and polar nature.[3]	
Storage Temperature	2-8°C, under inert atmosphere	[4]
InChI Key	LRLBYNXGTCDIHF-UHFFFAOYSA-N	
SMILES	O=C(N)NCCCCN.[H]Cl	[4]

Synthesis and Methodologies

While specific, peer-reviewed synthetic protocols for N-(4-aminobutyl)urea are not widely published, its structure lends itself to established methods for urea synthesis. The key challenge is the selective monosubstitution of the symmetrical diamine precursor, putrescine.

General Synthetic Approach: Carbamate Intermediate Route

A robust and selective method for producing monosubstituted ureas involves a two-step process using a protected carbamate intermediate. This approach offers high yields and avoids the formation of disubstituted byproducts.[5] The general principle is to first react a protected amine with an activating agent (like 4-nitrophenyl chloroformate) to form a stable carbamate, which then reacts with ammonia to yield the final urea. For N-(4-aminobutyl)urea, a variation starting with a mono-protected diamine is required.

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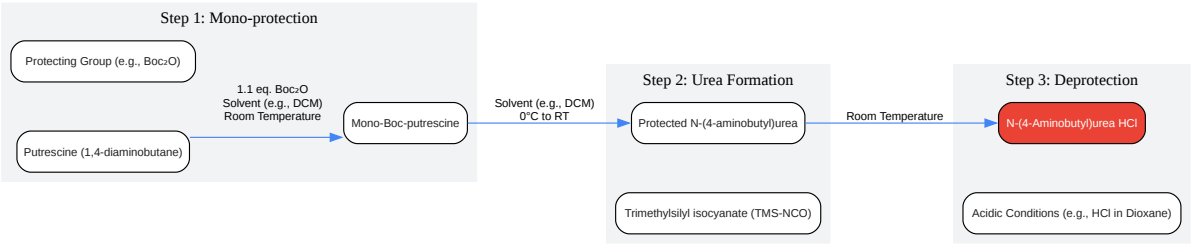

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Figure 2: Synthetic workflow for N-(4-Aminobutyl)urea Hydrochloride.

Detailed Experimental Protocol (Proposed)

Objective: To synthesize N-(4-aminobutyl)urea hydrochloride from 1,4-diaminobutane (putrescine).

Pillar of Trustworthiness: This protocol is designed as a self-validating system. Each step includes purification and characterization to confirm the identity and purity of the intermediate before proceeding, ensuring the integrity of the final product.

Step 1: Synthesis of tert-butyl (4-aminobutyl)carbamate (Mono-Boc-putrescine)

- Rationale: The selective mono-protection of the symmetrical diamine is crucial. Using a slight excess of the diamine relative to the protecting agent (di-tert-butyl dicarbonate, Boc_2O) statistically favors the formation of the mono-protected product over the di-protected byproduct.

- Procedure:

1. Dissolve 1,4-diaminobutane (5.0 g, 56.7 mmol, 1.2 eq) in 100 mL of dichloromethane (DCM) in a round-bottom flask equipped with a magnetic stirrer. Cool the solution to 0°C in

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an ice bath.

2. In a separate beaker, dissolve di-tert-butyl dicarbonate (10.3 g, 47.3 mmol, 1.0 eq) in 50 mL of DCM.

3. Add the Boc_2O solution dropwise to the stirred diamine solution over 1 hour, maintaining the temperature at 0°C.

4. Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.

5. Monitor the reaction by Thin Layer Chromatography (TLC) until the Boc_2O is consumed.

6. Concentrate the reaction mixture under reduced pressure. Purify the crude product via column chromatography on silica gel, eluting with a gradient of DCM/Methanol/Triethylamine (e.g., 95:5:0.5 to 90:10:0.5) to isolate the mono-protected product.

7. Characterization: Confirm the structure of the product by ^1H NMR and Mass Spectrometry.

Step 2: Synthesis of tert-butyl (4-ureidobutyl)carbamate

- Rationale: Trimethylsilyl isocyanate (TMS-NCO) is an effective and easy-to-handle reagent for converting primary amines to ureas under mild conditions. It reacts with the free primary amine of the mono-protected putrescine.

- Procedure:

1. Dissolve the purified mono-Boc-putrescine (5.0 g, 26.6 mmol, 1.0 eq) in 100 mL of anhydrous DCM under a nitrogen atmosphere.

2. Add trimethylsilyl isocyanate (3.36 g, 29.2 mmol, 1.1 eq) dropwise at room temperature.

3. Stir the reaction for 4-6 hours. Monitor by TLC for the disappearance of the starting material.

4. Upon completion, add 20 mL of methanol to quench any unreacted isocyanate and stir for 30 minutes.

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5. Remove the solvent under reduced pressure. The resulting crude product is often of high purity and may be used directly in the next step, or it can be purified by recrystallization or flash chromatography if necessary.

6. Characterization: Confirm the formation of the urea moiety via ^{13}C NMR (expect a new carbonyl signal around 158-160 ppm) and IR spectroscopy (strong C=O stretch around 1650 cm^{-1}).

Step 3: Deprotection to yield N-(4-Aminobutyl)urea hydrochloride

- Rationale: The tert-butoxycarbonyl (Boc) protecting group is labile under strong acidic conditions. Using a solution of HCl in an organic solvent like dioxane or diethyl ether cleaves the Boc group and simultaneously forms the hydrochloride salt of the newly freed amine.

- Procedure:

1. Dissolve the crude tert-butyl (4-ureidobutyl)carbamate (from the previous step) in 50 mL of methanol.

2. Cool the solution to 0°C and slowly add a 4M solution of HCl in 1,4-dioxane (e.g., 20 mL) with vigorous stirring.

3. Allow the mixture to warm to room temperature and stir for 2-4 hours. Gas evolution (isobutylene) will be observed.

4. Monitor the deprotection by TLC until the starting material is fully consumed.

5. Concentrate the mixture under reduced pressure. The resulting solid can be triturated with diethyl ether, filtered, and dried under vacuum to yield the final product, N-(4-aminobutyl)urea hydrochloride, as a white solid.

6. Final Characterization: Confirm the identity and purity of the final product using ^{1}H NMR, ^{13}C NMR, High-Resolution Mass Spectrometry (HRMS), and melting point analysis.

Potential Applications

While N-(4-aminobutyl)urea is primarily available as a research chemical, its structure suggests potential applications in several fields:

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- Drug Development: As a derivative of a biogenic amine, it could serve as a scaffold or precursor for synthesizing compounds targeting neurological pathways or enzyme inhibitors. Urea derivatives are known to exhibit a wide range of biological activities.[1]
- Chemical Biology: The terminal primary amine provides a reactive handle for conjugation to other molecules, such as fluorescent dyes, biotin, or solid supports, creating tools for biochemical assays.
- Coordination Chemistry: The presence of multiple nitrogen and oxygen atoms makes it a potential ligand for forming complexes with metal ions.[3]
- Material Science: Diamines and urea compounds are common monomers in polymer synthesis. This molecule could potentially be incorporated into novel polyureas or other polymers.[2]

Analytical Methods

Ensuring the identity and purity of N-(4-aminobutyl)urea is critical for its application. A combination of spectroscopic and chromatographic techniques is recommended.

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Technique	Expected Results and Rationale
^{1}H NMR	The proton NMR spectrum in a solvent like D_2O or DMSO-d_6 will show characteristic signals for the four methylene groups of the butyl chain, as well as distinct signals for the amine and urea protons. The integration of these signals should correspond to the number of protons in each environment.
^{13}C NMR	The carbon NMR will display four signals for the methylene carbons and a key downfield signal for the urea carbonyl carbon (typically ~160 ppm).
Mass Spectrometry (MS)	Electrospray Ionization (ESI) mass spectrometry in positive ion mode should show a clear parent ion peak corresponding to the protonated molecule $[M+H]^+$. High-resolution mass spectrometry (HRMS) can confirm the elemental composition.
Infrared (IR) Spectroscopy	The IR spectrum will be characterized by strong N-H stretching vibrations (around 3200-3400 cm^{-1}), C-H stretching (2850-2950 cm^{-1}), and a prominent C=O (urea carbonyl) stretching band (around 1650-1670 cm^{-1}).
HPLC	Reversed-phase HPLC (RP-HPLC) using a C18 column with a mobile phase of acetonitrile/water containing an ion-pairing agent (like TFA) or a buffer can be used to assess purity. Detection can be achieved using a UV detector at low wavelengths (~210 nm) or an Evaporative Light Scattering Detector (ELSD).

Safety and Handling

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Based on the data available for N-(4-aminobutyl)urea hydrochloride from commercial suppliers, the compound is classified with GHS07 pictograms.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: Standard precautions for handling irritating chemicals should be followed, including P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Handling: Handle in a well-ventilated area, preferably in a fume hood. Avoid generating dust. Use appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Storage: Store in a tightly sealed container in a cool, dry place (2-8°C) away from incompatible materials such as strong oxidizing agents.[4]

Conclusion

N-(4-aminobutyl)urea is a bifunctional molecule with significant potential as a building block in synthetic chemistry and drug discovery. This guide has provided a detailed overview of its identity, physicochemical properties, a robust synthetic strategy, and key analytical methods for its characterization. By clarifying its structure and providing a framework for its synthesis and analysis, we hope to facilitate further research into the applications of this intriguing compound.

References

- Solubility of Things. 4-Aminobutylurea. [Link]
- U.S. Environmental Protection Agency (EPA). Urea hydrochloride Properties. [Link]
- Organic Chemistry Portal. Urea derivative synthesis by amination, rearrangement or substitution. [Link]
- Royal Society of Chemistry. Synthesis of urea derivatives from amines and CO2 in the absence of catalyst and solvent. [Link]

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- Luedtke, N. A simple conversion of amines into monosubstituted ureas in organic and aqueous solvents. [Link]
- PubChem. (4-Aminophenyl)urea. [Link]
- National Center for Biotechnology Information. The Biological Roles of Urea: A Review of Preclinical Studies. [Link]
- ResearchGate. Synthesis of 1-amino-4-azidobutane (4). [Link]
- Amerigo Scientific. Urea – Structure, Uses, and Scientific Applications. [Link]
- PubMed. Final report of the safety assessment of Urea. [Link]
- MDPI. Synthesis of Unsymmetrical Urea Derivatives via PhI(OAc)2 and Application in Late-Stage Drug Functionalization. [Link]
- Acinor AS. SAFETY DATA SHEET Urea. [Link]
- International Labour Organization. ICSC 0595 - UREA. [Link]

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Sources

- 1. The Biological Roles of Urea: A Review of Preclinical Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. rubbermalaysia.com [rubbermalaysia.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. 1310964-83-0|1-(4-Aminobutyl)urea hydrochloride|BLD Pharm [bldpharm.com]
- 5. bioorganic-chemistry.com [bioorganic-chemistry.com]

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